

An In-depth Technical Guide to the Physicochemical Properties of 2,5-Dimethoxypyridine

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Compound of Interest

Compound Name: 2,5-Dimethoxypyridine

Cat. No.: B1356635

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Introduction

2,5-Dimethoxypyridine is a substituted pyridine derivative of significant interest in medicinal chemistry and organic synthesis. Its structural features, particularly the electron-donating methoxy groups on the pyridine ring, impart unique reactivity and potential for biological activity. This technical guide provides a comprehensive overview of the core physicochemical properties of **2,5-Dimethoxypyridine**, along with available information on its synthesis, purification, reactivity, and stability. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, as well as those utilizing this compound as a versatile building block in organic synthesis.

Physicochemical Properties

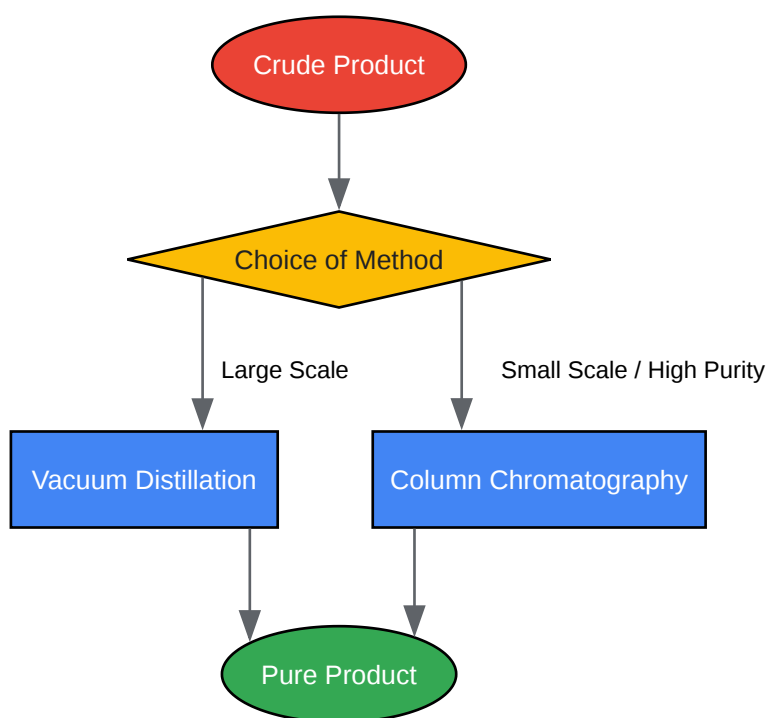
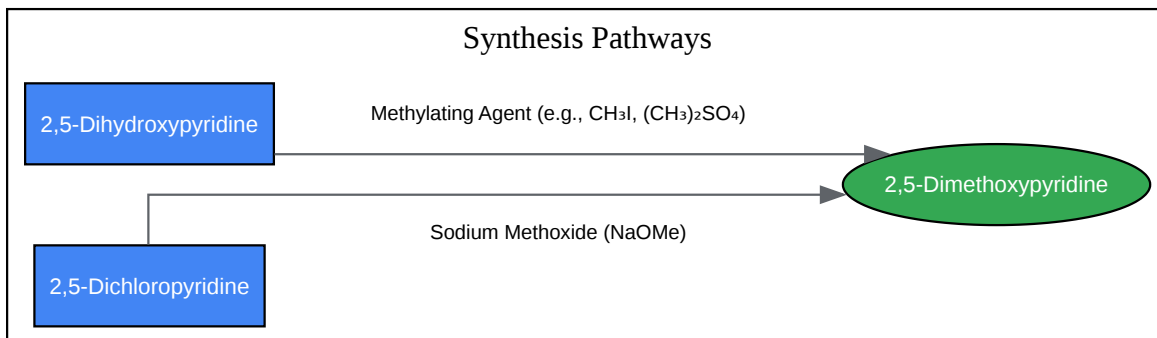
The fundamental physicochemical properties of **2,5-Dimethoxypyridine** are summarized in the table below. These parameters are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ NO ₂	[1]
Molecular Weight	139.15 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Melting Point	Not available	
Boiling Point	203.5 °C	[1]
Density	1.064 g/cm ³	[3]
pKa (Predicted)	~3.1 (for the pyridinium ion)	[4]
LogP (Predicted)	1.7	[5]
CAS Number	867267-24-1	[1][5]

Note: The pKa value is a prediction based on the pKa of the 2-methoxypyridinium ion and should be considered an estimate. Experimental determination is recommended for precise applications.

Synthesis and Purification

The synthesis of **2,5-Dimethoxypyridine** can be achieved through several routes, primarily involving the substitution of functional groups on the pyridine ring.



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